

# Acequinocyl's Impact on Non-Target Beneficial Insects: A Comparative Analysis

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A comprehensive guide for researchers and drug development professionals on the effects of the acaricide **Acequinocyl** on beneficial insect populations, in comparison to alternative miticides. This guide provides a detailed examination of lethal and sublethal effects, supported by experimental data and standardized testing protocols.

#### Introduction

Acequinocyl is a quinoline-based acaricide effective against various mite species. Its mode of action involves the inhibition of the mitochondrial electron transport chain, leading to the disruption of cellular respiration in target organisms. While effective in managing mite pests, the impact of Acequinocyl on non-target beneficial insects, such as pollinators and predatory mites, is a critical consideration for its integration into sustainable pest management programs. This guide offers a comparative analysis of Acequinocyl and other commonly used acaricides —Chlorfenapyr, Bifenazate, Spiromesifen, and Etoxazole—focusing on their effects on key beneficial insect species.

# **Data Presentation: Comparative Toxicity**

The following tables summarize the available quantitative data on the lethal toxicity of **Acequinocyl** and its alternatives to honeybees (Apis mellifera) and predatory mites.

Table 1: Acute Toxicity of Acaricides to Adult Honeybees (Apis mellifera)



Acaricide	Trade Name Examples	Chemical Class	Mode of Action (IRAC Group)	Acute Contact LD50 (µ g/bee )	Acute Oral LD50 (μ g/bee )	Toxicity Classifica tion
Acequinoc yl	Kanemite, Shuttle	Quinoline	20B	>100	>100	Practically Non-toxic
Chlorfenap yr	Pylon, Phantom	Pyrrole	13	0.3 - 1188.3[1]	Data Not Found	High to Low Toxicity (Varies with formulation )[1]
Bifenazate	Acramite, Floramite	Carbazate	20D	Data Not Found	Data Not Found	Moderately Toxic[2]
Spiromesif en	Oberon, Forbid	Tetronic and Tetramic acid derivatives	23	>100[3]	200[3]	Very Low Toxicity
Etoxazole	Zeal, TetraSan	Naphthylox azoline	10B	200	200	Practically Non-toxic

Toxicity Classification based on EPA guidelines: Highly Toxic: LD50  $\leq$  2  $\mu$  g/bee ; Moderately Toxic: 2 < LD50  $\leq$  11  $\mu$  g/bee ; Practically Non-toxic: LD50 > 11  $\mu$  g/bee .

Table 2: Toxicity of Acaricides to Predatory Mites



Acaricide	Predatory Mite Species	LC50 (ppm or g/L)	Experimental Method	Reference
Acequinocyl	Neoseiulus californicus	Higher than field concentration	Video tracking system	
Phytoseiulus persimilis	Higher than field concentration	Video tracking system		
Typhlodromus pyri	Highly toxic to pesticide-naive populations	Laboratory bioassay		
Chlorfenapyr	Neoseiulus californicus	1.186 g/L	Laboratory bioassay	_
Phytoseiulus persimilis	0.536 g/L	Laboratory bioassay		
Bifenazate	Tetranychus urticae (prey)	112.18 ppm	Laboratory bioassay	
Typhlodromus pyri	LR50: 23.8 g/ha	Standard lab test		
Spiromesifen	Neoseiulus californicus	52.08-fold resistance after 13 selections	Leaf-disc method and spraying tower	
Etoxazole	Phytoseiulus persimilis	111.63-fold resistance after 6 selections	Leaf-disc method and spraying tower	_

Note: Direct comparison of LC50 values for predatory mites is challenging due to variations in tested species, experimental methodologies, and reported units.

#### Sublethal Effects on Beneficial Insects

Beyond acute mortality, sublethal effects of acaricides can significantly impact the long-term health and efficacy of beneficial insect populations.



- Acequinocyl: While generally considered safe for adult honeybees, some studies indicate
  sublethal effects. For predatory mites, Acequinocyl can have behavioral effects, causing
  them to avoid treated areas. However, at field concentrations, it did not disrupt the olfactory
  prey-searching behavior of Neoseiulus californicus and Phytoseiulus persimilis.
- Chlorfenapyr: This acaricide has been shown to be five times more toxic to predatory mites
  than Acequinocyl and significantly affects their walking behavior. It can also have sublethal
  effects on the life table parameters of target pests, which may indirectly impact predator
  populations.
- Bifenazate: Generally considered to have a low impact on beneficial insects and is a good fit for Integrated Pest Management (IPM) programs. However, one study revealed a significant negative effect on forager bee survival.
- Spiromesifen: Marketed as being "soft" on beneficial insects, it is considered to have minimal
  effects when used according to label directions. However, there are concerns about its
  systemic nature and potential exposure to bee larvae.
- Etoxazole: Known for its selective action against mites, it is considered relatively safe for many beneficial insects. It has been shown to be safe for honeybees in some studies.

## **Experimental Protocols**

Standardized methodologies are crucial for the accurate assessment and comparison of pesticide effects on non-target organisms.

## **Honeybee Acute Toxicity Testing**

Acute toxicity tests for honeybees are typically conducted following guidelines from organizations like the U.S. Environmental Protection Agency (EPA).

- Acute Oral Toxicity Test:
  - Worker bees are collected from healthy, queen-right colonies.
  - Bees are starved for a short period before the test.
  - Individual bees are fed a precise dose of the test substance mixed in a sucrose solution.



- Control groups receive the sucrose solution without the test substance.
- Mortality and any sublethal effects are recorded at specified intervals (e.g., 24, 48, 72 hours).
- The LD50 (the dose that is lethal to 50% of the test population) is calculated.
- Acute Contact Toxicity Test:
  - Worker bees are anesthetized, typically with carbon dioxide.
  - A specific dose of the test substance, usually dissolved in a solvent like acetone, is applied topically to the dorsal thorax of each bee.
  - Control groups are treated with the solvent only.
  - Bees are placed in cages with a food source and observed for mortality and sublethal effects.
  - The LD50 is determined at set time points.

### **Predatory Mite Toxicity Testing (IOBC Protocol)**

The International Organisation for Biological Control (IOBC) has developed standardized protocols for testing the side effects of pesticides on beneficial arthropods, including predatory mites.

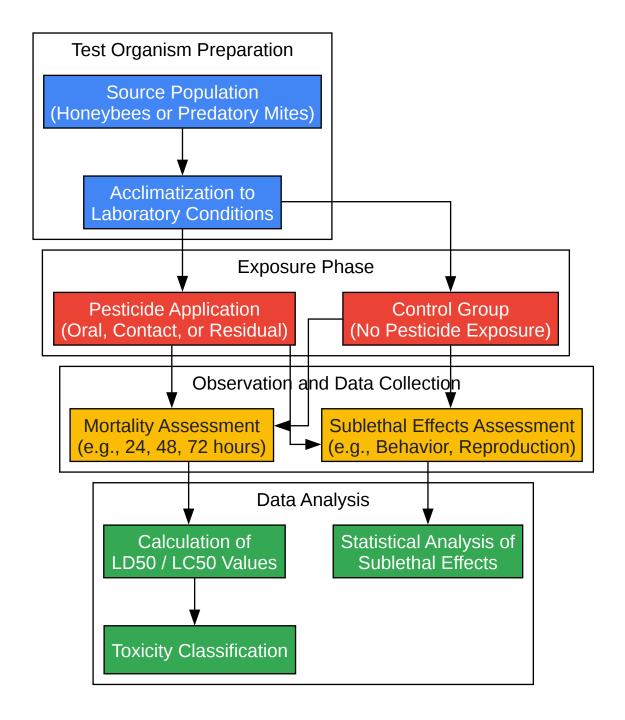
- Residual Contact Bioassay (Glass Plate Method):
  - A glass plate is treated with the pesticide at a concentration equivalent to the field application rate.
  - Once the residue is dry, adult female predatory mites are placed on the treated surface.
  - A food source (e.g., spider mite eggs) is provided on an untreated leaf disc within the test arena.



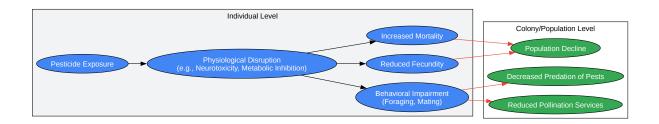
- Mortality and effects on fecundity (egg-laying) are assessed over a specific period (e.g., 7 days).
- The effects are categorized based on the IOBC classification: 1 = harmless (<30% effect),</li>
   2 = slightly harmful (30-79% effect),
   3 = moderately harmful (80-99% effect),
   and 4 = harmful (>99% effect).

# **Mandatory Visualization**









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#### References

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